

Glycolonitrile: A Versatile C2 Building Block for Pharmaceutical Intermediates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycolonitrile

Cat. No.: B6354644

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Application Note & Protocol

Introduction

Glycolonitrile (hydroxyacetonitrile), the simplest cyanohydrin, is a highly reactive and versatile C2 building block of significant interest in the pharmaceutical industry. Its bifunctional nature, possessing both a nitrile and a hydroxyl group, allows for a diverse range of chemical transformations, making it a valuable precursor for various pharmaceutical intermediates. This document provides detailed application notes and experimental protocols for the use of **glycolonitrile** in the synthesis of key pharmaceutical building blocks, including aminoacetonitriles and the essential amino acid, glycine.

Key Applications in Pharmaceutical Synthesis

Glycolonitrile serves as a crucial starting material in the synthesis of several classes of compounds with established pharmaceutical relevance. Its primary applications lie in the construction of alpha-amino acids and their derivatives, which are fundamental components of many drug molecules.

1. **Synthesis of Aminoacetonitrile:** A direct precursor to glycine and other derivatives, aminoacetonitrile is synthesized via the amination of **glycolonitrile**. This reaction is a cornerstone of industrial amino acid production.

2. Strecker Amino Acid Synthesis: **Glycolonitrile** is a key intermediate in the Strecker synthesis, a classic method for producing amino acids. By reacting with ammonia, it forms aminoacetonitrile, which can then be hydrolyzed to yield glycine.^{[1][2]} The Strecker synthesis can also be adapted to produce unnatural amino acids, which are valuable components in modern drug design, by using substituted amines.^{[3][4]}

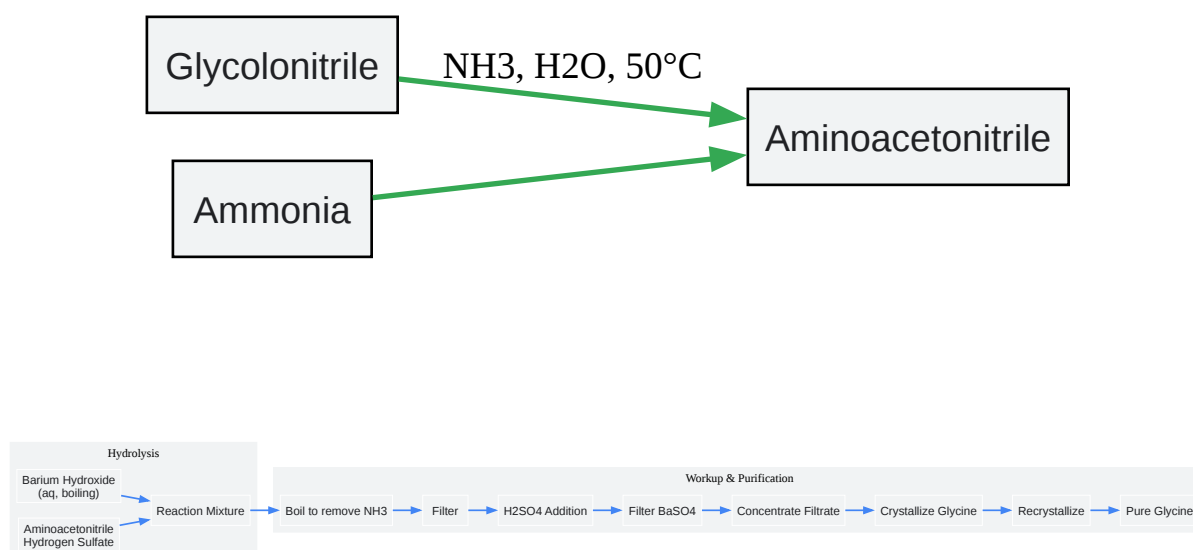
Experimental Protocols

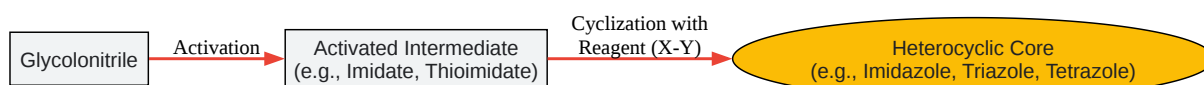
Safety Precautions: **Glycolonitrile** is highly toxic and can decompose to formaldehyde and hydrogen cyanide.^[1] All manipulations should be performed in a well-ventilated fume hood by trained personnel wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.

Protocol 1: Synthesis of Aminoacetonitrile from Glycolonitrile

This protocol is adapted from a patented industrial process and demonstrates a high-yield synthesis of aminoacetonitrile.

Reaction Scheme:





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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Strecker amino acid synthesis - Wikipedia [en.wikipedia.org]
- 3. Scaleable catalytic asymmetric Strecker syntheses of unnatural α -amino acids - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Amino acids made easy - A*STAR Research [research.a-star.edu.sg]
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